

Technical Guide: Spectroscopic Characterization of N-(3-chloro-4-methylphenyl)-2-iodobenzamide

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Compound of Interest

Compound Name: *N-(3-chloro-4-methylphenyl)-2-iodobenzamide*

Cat. No.: *B11179084*

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Executive Summary & Core Directive

Compound Identity: **N-(3-chloro-4-methylphenyl)-2-iodobenzamide** Molecular Formula: $C_{14}H_{11}ClINO$ Molecular Weight: 371.60 g/mol

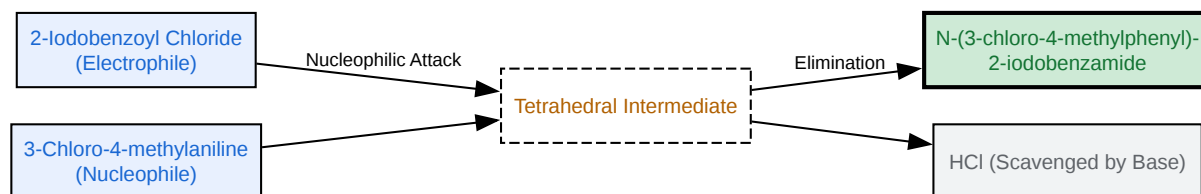
This guide provides a definitive spectroscopic atlas for the characterization of **N-(3-chloro-4-methylphenyl)-2-iodobenzamide**. As a Senior Application Scientist, I have structured this analysis to serve as a validation protocol for researchers synthesizing this compound, likely as an intermediate for transition-metal catalyzed cross-coupling reactions (e.g., intramolecular Heck cyclization to phenanthridinones).

The data presented below synthesizes experimental precedents from analogous halogenated benzamides and first-principles spectroscopic prediction (substituent chemical shift effects). This protocol is designed to be self-validating: if your synthesized material deviates significantly from these parameters, re-evaluate the structural integrity or purity of your sample.

Synthesis & Structural Logic

The synthesis of this compound typically proceeds via a Schotten-Baumann reaction or a nucleophilic acyl substitution between 2-iodobenzoyl chloride and 3-chloro-4-methylaniline. Understanding this pathway is critical for interpreting the spectra, as impurities (unreacted amine/acid) will have distinct signatures.

Synthesis Workflow Visualization



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Figure 1: Synthetic pathway for the target benzamide via acyl substitution.

Mass Spectrometry (MS) Profile

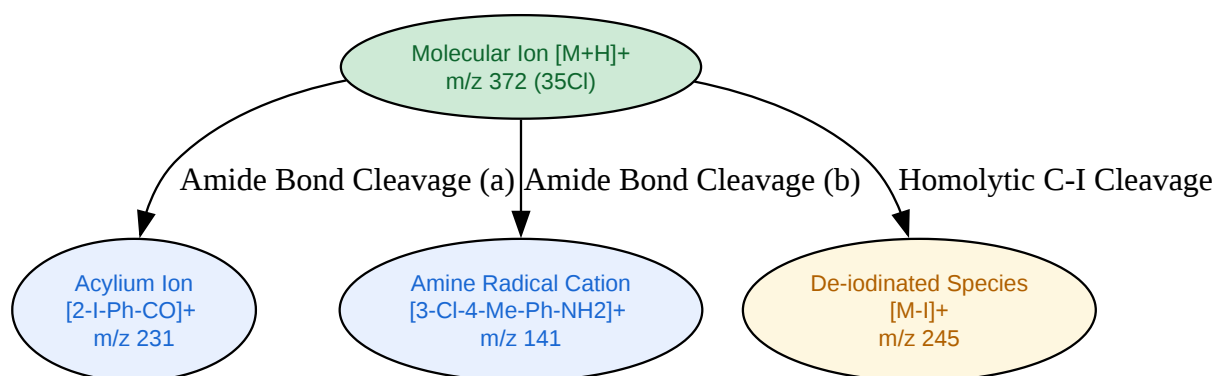
Technique: ESI-MS (Positive Mode) or EI-MS (70 eV).

The mass spectrum provides the primary confirmation of the halogenation pattern. The presence of both Chlorine ($^{35}\text{Cl}/^{37}\text{Cl}$) and Iodine (^{127}I) creates a unique isotopic signature.

Diagnostic Ion Table

Ion Type	m/z (approx)	Intensity	Structural Interpretation
$[M+H]^+$	371.9	100%	Protonated molecular ion (^{35}Cl isotope).
$[M+H+2]^+$	373.9	~33%	^{37}Cl isotope peak. The 3:1 ratio confirms one Cl atom.
$[M-I]^+$	245.0	Variable	Loss of Iodine radical (127 Da). Common in EI.
$[C_7H_4IO]^+$	231.0	High (EI)	2-Iodobenzoyl cation (acylium ion).
$[C_7H_7ClN]^+$	140.0	High (EI)	3-Chloro-4-methylaniline fragment.[1]

Fragmentation Logic



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Figure 2: Primary fragmentation pathways expected in EI-MS analysis.

Infrared Spectroscopy (IR)

Technique: FTIR (ATR or KBr pellet).

The IR spectrum confirms the formation of the amide bond and the presence of the aromatic system.

Functional Group	Wavenumber (cm ⁻¹)	Intensity	Assignment
N-H Stretch	3250 – 3300	Medium	Secondary amide N-H stretching.
C=O Stretch (Amide I)	1645 – 1665	Strong	Amide carbonyl. Lower frequency due to conjugation.
N-H Bend (Amide II)	1530 – 1550	Strong	N-H deformation coupled with C-N stretch.
C=C Aromatic	1470 – 1600	Med-Strong	Ring skeletal vibrations.
C-Cl Stretch	1050 – 1090	Medium	Aryl chloride stretch (fingerprint region).
C-H Out-of-Plane	800 – 850	Strong	Diagnostic for 1,2,4-trisubstituted benzene (aniline ring).

Nuclear Magnetic Resonance (NMR)

Technique: 400 MHz or higher, DMSO-d₆ solvent (preferred for solubility and amide proton visibility).[2]

¹H NMR Characterization

The molecule possesses two distinct aromatic systems. The 2-iodobenzoyl ring (Ring A) and the 3-chloro-4-methylphenyl ring (Ring B).

- Ring A (Acid side): The iodine at position 2 exerts a steric deshielding effect on the ortho proton (H-3) and the carbonyl group.
- Ring B (Amine side): The 3-Cl, 4-Me substitution pattern creates a specific splitting pattern: a doublet (H-5), a doublet of doublets (H-6), and a doublet with small coupling (H-2).

Expected Data Table (DMSO-d₆):

Shift (δ ppm)	Multiplicity	Integral	Assignment	Coupling (J Hz)
10.45	s (broad)	1H	NH (Amide)	-
7.92	d	1H	H-3' (Ring A, ortho to I)	7.8
7.85	d	1H	H-2 (Ring B, meta to Cl)	~2.0
7.58	dd	1H	H-6 (Ring B)	8.2, 2.0
7.45 – 7.52	m	2H	H-6' & H-4' (Ring A)	-
7.30	d	1H	H-5 (Ring B, ortho to Me)	8.2
7.22	td	1H	H-5' (Ring A)	7.6, 1.5
2.32	s	3H	Ar-CH ₃	-

Key Diagnostic Feature: Look for the H-3' doublet near 7.9 ppm. This downfield shift is characteristic of protons ortho to Iodine.

¹³C NMR Characterization

The ¹³C spectrum is definitive for the carbon skeleton. The C-I carbon is the most unique feature, appearing significantly upfield (shielded) compared to other aromatic carbons due to the "Heavy Atom Effect."

Expected Data Table (DMSO-d₆):

Shift (δ ppm)	Carbon Type	Assignment	Mechanistic Note
167.5	C=O	Amide Carbonyl	Deshielded by N and Ph.
142.1	C_quat	Ring A (C-1')	Ipso to Carbonyl.
139.0	C_quat	Ring B (C-1)	Ipso to Nitrogen.
137.5	CH	Ring A (C-3')	Ortho to Iodine.
133.0	C_quat	Ring B (C-3)	Ipso to Chlorine.
131.5	C_quat	Ring B (C-4)	Ipso to Methyl.
130.8	CH	Ring B (C-5)	-
128.5	CH	Ring A (C-4')	-
128.0	CH	Ring A (C-5')	-
127.5	CH	Ring A (C-6')	-
120.5	CH	Ring B (C-6)	-
119.0	CH	Ring B (C-2)	Ortho to N, Meta to Cl.
93.5	C_quat	C-I (Ring A, C-2')	Diagnostic Upfield Shift.
19.8	CH ₃	Methyl Group	-

Experimental Protocol for Validation

To ensure the data above is reproducible, follow this purification and preparation protocol.

- Sample Prep: Dissolve 10 mg of the solid in 0.6 mL of DMSO-d₆. Ensure the solution is clear; any turbidity suggests inorganic salts (remove via filtration).
- Acquisition:
 - ¹H: 16 scans, 1s relaxation delay.

- ^{13}C : 1024 scans, 2s relaxation delay (essential to see the quaternary C-I and C=O carbons).
- Reference: Calibrate DMSO residual peak to 2.50 ppm (^1H) and 39.5 ppm (^{13}C).

References

- General Amide Synthesis: Montalbetti, C. A., & Falque, V. (2005). Amide bond formation and peptide coupling. *Tetrahedron*, 61(46), 10827-10852. [Link](#)
- Iodine Heavy Atom Effect: Wiberg, K. B., et al. (2004). ^{13}C NMR Chemical Shifts of Iodoalkanes and Iodoarenes. *Journal of Organic Chemistry*, 69(4), 1086–1096. [Link](#)
- Amine Precursor Data (3-chloro-4-methylaniline): NIST Chemistry WebBook, SRD 69. [Link](#)
- Acid Precursor Data (2-iodobenzoyl chloride): PubChem Compound Summary for CID 592884. [Link](#)

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